

Replicating Published Results on FG-2101's Activity: A Comparative Guide

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Compound of Interest

Compound Name: FG-2101

Cat. No.: B15563706

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the publicly available data on **FG-2101**, a novel non-hydroxamate inhibitor of UDP-3-O-(R-3-hydroxyacyl)-N-acetylglucosamine deacetylase (LpxC), a critical enzyme in Gram-negative bacteria. By summarizing key experimental findings and outlining detailed protocols, this document serves as a resource for researchers seeking to understand and potentially replicate the reported activity of this promising antibiotic candidate.

Executive Summary

FG-2101, developed by Blacksmith Medicines, is a preclinical antibiotic targeting drug-resistant Gram-negative infections. It is a prodrug of the active molecule FG-960.[1] Unlike many previous LpxC inhibitors, **FG-2101** is a non-hydroxamate compound, a feature that may contribute to its favorable safety profile, notably the absence of cardiovascular toxicity observed with some earlier LpxC inhibitors.[2] Preclinical data indicates that **FG-2101**, through its active form FG-960, exhibits potent enzymatic inhibition of LpxC and demonstrates significant antibacterial activity against a range of clinically relevant Gram-negative pathogens. [3]

Data Presentation

In Vitro Activity of FG-960 (Active form of FG-2101)

Parameter	Value	Source
Target	UDP-3-O-(R-3-hydroxyacyl)-N-acetylglucosamine deacetylase (LpxC)	[2]
IC50 vs. LpxC	~1 nM	[3]
Selectivity	>10,000-fold over other metalloenzymes	[3]

Minimum Inhibitory Concentration (MIC90) of FG-960

Organism	MIC90 (µg/mL)	Source
Escherichia coli	1	[3]
Klebsiella pneumoniae	4	
Enterobacter cloacae	4	
Proteus mirabilis	4	

In Vivo Activity and Safety of FG-2101

Animal Model	Administration Route	Efficacy	Safety Finding	Source
Multiple Gram-negative infection models	Intravenous (IV) and Oral	Efficacious	Not specified in detail	[3]
Dog	Not specified	Not applicable	No cardiovascular toxicity at 25 mg/kg	

Experimental Protocols

The following are detailed methodologies for key experiments based on standard practices in the field, as specific protocols for **FG-2101** have not been publicly released.

LpxC Enzyme Inhibition Assay

This protocol is adapted from established methods for determining the inhibitory activity of compounds against LpxC.

- Enzyme and Substrate Preparation:
 - Recombinant LpxC from the target Gram-negative species (e.g., *E. coli*, *P. aeruginosa*) is expressed and purified.
 - The substrate, UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine, is synthesized or commercially sourced.
- Assay Buffer: 50 mM HEPES (pH 7.5), 150 mM NaCl, 0.01% Triton X-100.
- Procedure:
 - The inhibitor (FG-960) is serially diluted in DMSO and then diluted in assay buffer.
 - The LpxC enzyme is pre-incubated with the inhibitor for a specified time (e.g., 15-30 minutes) at room temperature.
 - The enzymatic reaction is initiated by the addition of the substrate.
 - The reaction is allowed to proceed for a set time (e.g., 30-60 minutes) at 37°C.
 - The reaction is quenched, and the product formation is measured. This can be done using various methods, such as HPLC-MS to detect the deacetylated product or a coupled-enzyme assay that generates a fluorescent or colorimetric signal.
- Data Analysis: The IC₅₀ value, the concentration of the inhibitor that reduces enzyme activity by 50%, is calculated by fitting the dose-response data to a suitable equation (e.g., four-parameter logistic).

Minimum Inhibitory Concentration (MIC) Determination

This protocol follows the Clinical and Laboratory Standards Institute (CLSI) guidelines for broth microdilution.

- **Bacterial Strains:** A panel of clinically relevant Gram-negative bacteria, including both wild-type and drug-resistant isolates, is used.
- **Growth Medium:** Cation-adjusted Mueller-Hinton Broth (CAMHB).
- **Procedure:**
 - The test compound (FG-960) is serially diluted in CAMHB in a 96-well microtiter plate.
 - Bacterial strains are grown to the logarithmic phase and diluted to a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.
 - The plates are incubated at 37°C for 16-20 hours.
- **Data Analysis:** The MIC is defined as the lowest concentration of the compound that completely inhibits visible bacterial growth. The MIC90 is the concentration at which 90% of the tested isolates are inhibited.

Animal Models of Gram-Negative Infection

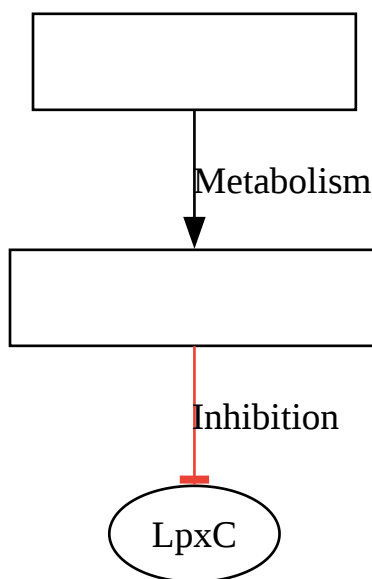
Standard murine infection models are used to evaluate the in vivo efficacy of antibiotics.

- **Neutropenic Thigh Infection Model:**
 - Mice are rendered neutropenic by treatment with cyclophosphamide.
 - A defined inoculum of a Gram-negative pathogen (e.g., *E. coli*, *K. pneumoniae*) is injected into the thigh muscle.
 - **FG-2101** is administered at various doses and schedules via intravenous or oral routes, starting at a specified time post-infection.
 - At the end of the treatment period (e.g., 24 hours), the thigh muscles are harvested, homogenized, and plated to determine the bacterial load (CFU/g of tissue).

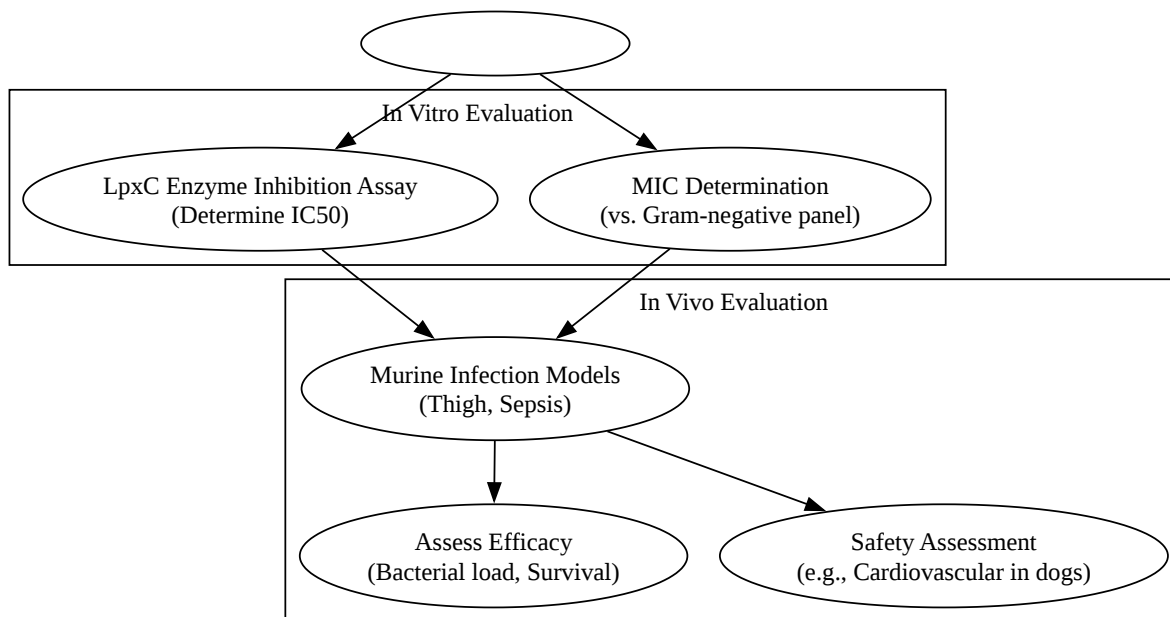
- Sepsis Model:
 - A lethal dose of a Gram-negative pathogen is injected intraperitoneally into mice.
 - Treatment with **FG-2101** or a vehicle control is initiated at a specified time post-infection.
 - Survival of the animals is monitored over a period of several days.
- Data Analysis: Efficacy is determined by the reduction in bacterial burden in the thigh infection model or by the increase in survival in the sepsis model compared to the vehicle-treated group.

Visualizations

Signaling Pathway and Experimental Workflow



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- 2. [pubs.acs.org \[pubs.acs.org\]](#)
- 3. [First disclosure of FG-2101: A novel non-hydroxamate inhibitor of LpxC for treating Gram-negative bacteria infections including drug-resistant strains - American Chemical Society \[acs.digitellinc.com\]](#)

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